

Solid-Phase Extraction of Glyphosate-13C2,15N: Application Notes and Protocols

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Compound of Interest

Compound Name: Glyphosate-13C2,15N

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This document provides detailed application notes and experimental protocols for the solid-phase extraction (SPE) of the isotopically labeled internal standard, **Glyphosate-13C2,15N**, from various matrices. The methodologies outlined are crucial for accurate quantification in environmental monitoring, food safety analysis, and toxicological studies.

Introduction

Glyphosate is a widely used broad-spectrum herbicide, and its presence in the environment and food chain is a subject of ongoing scientific scrutiny. Accurate and sensitive quantification of glyphosate and its primary metabolite, aminomethylphosphonic acid (AMPA), is essential. The use of isotopically labeled internal standards, such as **Glyphosate-13C2,15N**, is the gold standard for achieving high accuracy and precision in analytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS) by correcting for matrix effects and variations in sample preparation.

Solid-phase extraction (SPE) is a critical sample preparation technique that concentrates the analyte of interest and removes interfering substances from the sample matrix. This document details various SPE protocols optimized for the extraction of **Glyphosate-13C2,15N**, which, due to its chemical similarity, will have extraction characteristics nearly identical to native glyphosate.

Quantitative Data Summary

The following tables summarize the performance of different SPE methods for glyphosate analysis, which are directly applicable to the extraction of **Glyphosate-13C2,15N**.

Table 1: SPE Performance in Water Samples

SPE Sorbent	Derivatization	Recovery (%)	RSD (%)	LOQ (µg/L)	Reference
Anion Exchange Resin	FMOC-Cl	67.1 - 104.0	N/A	0.20	[1]
Online SPE	FMOC-Cl	75 - 100	< 10	N/A	[2]
AFFINIMIP® Glyphosate	None	70 - 96	N/A	N/A	[3]

Table 2: SPE Performance in Biological and Food Matrices

Matrix	SPE Sorbent	Derivatization	Recovery (%)	RSD (%)	LOQ	Reference
Urine	Cation & Anion Exchange	None	79.1 - 119	4 - 10	0.48 ng/mL	[4]
Honey	Oasis HLB & Oasis WCX	FMOC-Cl	85 - 110	≤ 10	0.05 ppm	[5] [6]
Honey (Online SPE)	N/A	FMOC-Cl	95.2 - 105.3	1.6 - 7.2	1 µg/kg	[7]
Red Wine	AFFINIMIP® Glyphosate	None	70 - 96	N/A	N/A	[3]

Experimental Protocols

Protocol 1: SPE of Glyphosate- $^{13}\text{C}_2,^{15}\text{N}$ from Water Samples using Anion Exchange Cartridges

This protocol is suitable for the extraction of glyphosate and its labeled standard from drinking or environmental water samples. Derivatization with Fmoc-Cl is performed prior to LC-MS/MS analysis to enhance chromatographic retention and sensitivity.^{[1][8]}

Materials:

- Anion exchange SPE cartridges
- Water sample
- **Glyphosate- $^{13}\text{C}_2,^{15}\text{N}$** standard solution
- Methanol (MeOH)
- Hydrochloric acid (HCl), 50.0 mmol L⁻¹
- Borate buffer
- 9-fluorenylmethylchloroformate (Fmoc-Cl) solution
- Phosphoric acid (H₃PO₄)
- Dichloromethane (DCM)

Procedure:

- Sample Preparation:
 - To a 100 mL water sample, add the appropriate volume of **Glyphosate- $^{13}\text{C}_2,^{15}\text{N}$** internal standard solution.
 - Adjust the sample pH to 6.0.
- SPE Cartridge Conditioning:

- Condition the anion exchange SPE cartridge by passing 5 mL of MeOH followed by 5 mL of deionized water.
- Sample Loading:
 - Load the prepared water sample onto the SPE cartridge at a flow rate of 5.0 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove any unbound impurities.
- Elution:
 - Elute the retained analytes with 5.0 mL of 50.0 mmol L⁻¹ HCl at a flow rate of 1.0 mL/min.
- Derivatization:
 - To the eluate, add borate buffer followed by FMOC-Cl solution.[9]
 - Vortex the mixture and incubate.
 - Add H₃PO₄ to stop the reaction.
- Liquid-Liquid Extraction (LLE) Cleanup:
 - Add DCM to the derivatized solution and vortex.
 - Allow the layers to separate and collect the aqueous (top) layer for LC-MS/MS analysis.[9]

Protocol 2: SPE of Glyphosate-13C2,15N from Urine using Mixed-Mode Cation Exchange Cartridges

This protocol describes a method for the determination of glyphosate and its labeled standard in human urine without a derivatization step.[4]

Materials:

- Oasis MCX SPE cartridges

- Urine sample
- **Glyphosate-13C2,15N** standard solution
- Methanol (MeOH)
- Deionized water
- Formic acid

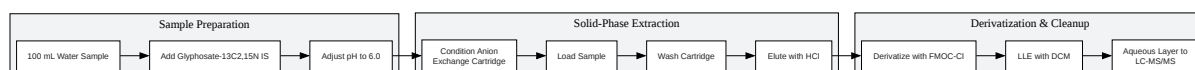
Procedure:

- Sample Preparation:
 - Transfer a 250 μ L aliquot of urine into a polypropylene tube.
 - Fortify the sample with the **Glyphosate-13C2,15N** internal standard.
 - Vortex the sample vigorously and let it stand at room temperature for 30 minutes.
- SPE Cartridge Conditioning:
 - Precondition the Oasis MCX cartridge with 2 mL of MeOH followed by 2 mL of deionized water.
- Sample Loading:
 - Load the prepared urine sample onto the conditioned cartridge.
- Washing:
 - Wash the cartridge with 2 mL of deionized water, followed by 2 mL of MeOH.
- Elution:
 - Elute the analytes from the cartridge with an appropriate volume of elution solvent (e.g., methanol with 5% formic acid).
- Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a mobile phase-compatible solution (e.g., water:acetonitrile (95:5, v/v) containing 0.1% formic acid) for LC-MS/MS analysis.[4]

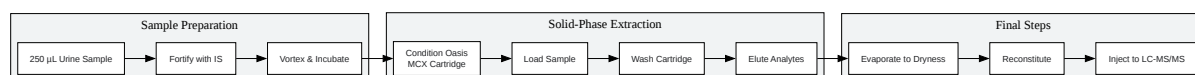
Visualizations

The following diagrams illustrate the experimental workflows for the described SPE protocols.



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Caption: SPE Workflow for Water Samples.



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Caption: SPE Workflow for Urine Samples.

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